

# 2,6-Dihydroxybenzoic Acid: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2,6-Dihydroxybenzoic Acid

Cat. No.: B147525

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **2,6-Dihydroxybenzoic acid** (CAS No. 303-07-1), also known as  $\gamma$ -Resorcylic acid or 2,6-DHBA. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing risks to personnel and the environment.

## Chemical Identification and Physical Properties

**2,6-Dihydroxybenzoic acid** is a dihydroxybenzoic acid that is solid in its pure form.<sup>[1]</sup> It is important to be aware of its key physical and chemical properties to handle it safely.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>4</sub>	<sup>[2]</sup>
Molecular Weight	154.12 g/mol	<sup>[3]</sup>
Appearance	Off-white crystalline powder/chunks	<sup>[1][4]</sup>
Melting Point	165 °C (decomposes)	<sup>[3]</sup>
Solubility	Soluble in water	<sup>[5]</sup>

## Hazard Identification and Classification

**2,6-Dihydroxybenzoic acid** is classified as a hazardous substance. Below is a summary of its hazard ratings according to the Globally Harmonized System (GHS) and the National Fire Protection Association (NFPA).

### GHS Classification

The GHS classification provides a standardized system for communicating hazard information.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][5]

Signal Word: Warning[2]

Hazard Pictogram:[2]

- GHS07 (Exclamation Mark)

### NFPA 704 Diamond

The NFPA diamond provides a quick visual representation of the hazards associated with a substance.

Hazard	Rating	Description
Health (Blue)	2	Intense or continued exposure could cause temporary incapacitation or possible residual injury unless prompt medical attention is given.[2]
Flammability (Red)	0	Materials that will not burn.[2]
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and not reactive with water.[2]
Special (White)	-	No special hazards.

## Toxicological Data

While one Safety Data Sheet classifies **2,6-dihydroxybenzoic acid** as "Acute toxicity, oral (Category 4)," which suggests an LD50 between 300 and 2000 mg/kg, specific oral LD50 data for rats or other common test species are not readily available in the reviewed literature.[6][7] An intraperitoneal LD50 of 800 mg/kg has been reported in mice.

Parameter	Value	Species	Route	Reference
LD50	Not available	Rat	Oral	[7]
LD50	800 mg/kg	Mouse	Intraperitoneal	

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's integrity.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **2,6-Dihydroxybenzoic acid** to determine the appropriate PPE.

Type	Specification	Standard
Eye Protection	Chemical safety goggles or glasses with side-shields.[6]	OSHA 29 CFR 1910.133 or EN 166[5][8]
Hand Protection	Compatible chemical-resistant gloves.[6]	OSHA 29 CFR 1910.138[2]
Skin and Body Protection	Lab coat, impervious clothing.[6]	-
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated and ventilation is inadequate.[8]	OSHA 29 CFR 1910.134 or EN 149[2][8]

## Handling Procedures

- Use only in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5]
- Avoid contact with skin and eyes.[5]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[6]
- Minimize dust generation and accumulation.[8]

## Storage Conditions

- Store in a tightly closed container.[6]
- Store in a cool, dry, and well-ventilated area.[8]
- Keep away from incompatible substances such as strong oxidizing agents and strong bases.[5]

- Store locked up.[6]

## First Aid and Emergency Procedures

In case of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a POISON CENTER or doctor/physician if you feel unwell. [5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. Wash clothing before reuse.[5][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[5]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink afterwards plenty of water. Never give anything by mouth to an unconscious person. Call a physician.[6][8]

## Accidental Release Measures

- Evacuate personnel from the area.[6]
- Wear appropriate personal protective equipment.[6]
- Avoid dust formation.[5]

- Sweep up the spilled material and place it into a suitable container for disposal.[5]
- Do not let the chemical enter the environment.[5]

## Fire-Fighting Measures

- Use extinguishing media suitable for the surrounding fire, such as water spray, dry chemical, foam, or carbon dioxide.[6]
- Fine dust dispersed in air may ignite.[5]
- Hazardous decomposition products include carbon monoxide and carbon dioxide.[5]
- Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5] Do not empty into drains.[5]

## Experimental Protocol: Esterification of 2,6-Dihydroxybenzoic Acid

This protocol is a representative example of a common laboratory procedure involving **2,6-dihydroxybenzoic acid**. All work should be performed in a well-ventilated fume hood while wearing appropriate PPE.

Objective: To synthesize methyl 2,6-dihydroxybenzoate.

Materials:

- **2,6-Dihydroxybenzoic acid**
- Absolute methanol
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution

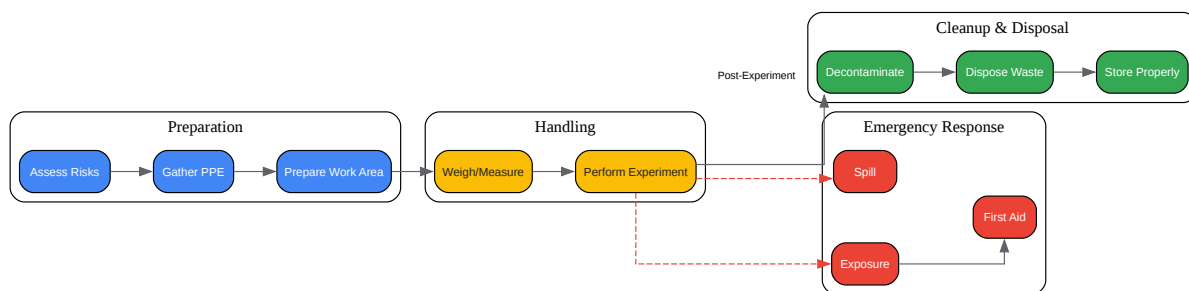
- Water
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Rotary evaporator
- Filtration apparatus (e.g., Büchner funnel)

#### Procedure:

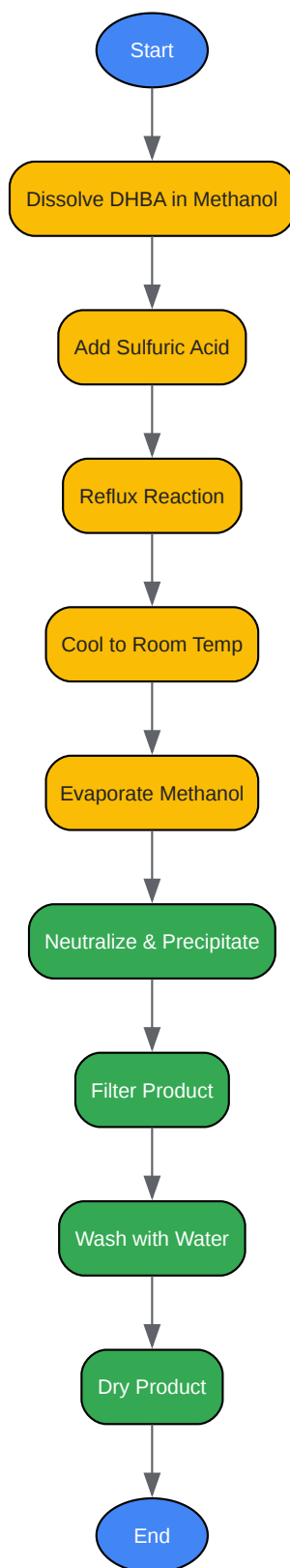
- In a round-bottom flask, dissolve **2,6-dihydroxybenzoic acid** in absolute methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Heat the reaction mixture to reflux and maintain for several hours. Monitor the reaction progress by a suitable method (e.g., TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Add the residue to a saturated sodium bicarbonate solution to neutralize any remaining acid and precipitate the product.
- Collect the solid product by filtration.
- Wash the collected solid with water.
- Dry the purified methyl 2,6-dihydroxybenzoate in a vacuum oven or desiccator.

## Visualizations

## Safe Handling Workflow







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